

Application Notes and Protocol: ANR94

Solubility in DMSO for In Vitro Studies

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Compound of Interest

Compound Name: ANR94

Cat. No.: B1663730

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Introduction

ANR94 is a potent and selective antagonist of the adenosine A2A receptor (AA2AR), a G-protein coupled receptor predominantly expressed in the brain, particularly in the striatum. As an AA2AR antagonist, **ANR94** blocks the signaling pathway initiated by adenosine, which has shown potential therapeutic effects in models of neurodegenerative disorders, notably Parkinson's disease.[1][2] Accurate and reproducible preparation of **ANR94** solutions is critical for in vitro studies to investigate its mechanism of action and therapeutic potential. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic compounds like **ANR94** for use in biological assays. This document provides a detailed protocol for the solubilization of **ANR94** in DMSO and its subsequent application in in vitro cell culture experiments.

ANR94 Properties and Solubility

ANR94 is characterized by the following properties:

Property	Value	Reference
Chemical Formula	C9H13N5O	
Molecular Weight	207.23 g/mol	
Solubility in DMSO	Up to 50 mM	

Note: Another source suggests solubility up to 50 mg/mL (~241.28 mM) with the aid of ultrasonication and warming to 60°C.

Experimental Protocols

Preparation of a 50 mM ANR94 Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **ANR94** in DMSO. It is crucial to use anhydrous (newly opened) DMSO as it is hygroscopic, and water contamination can affect the solubility of the compound.

Materials:

- **ANR94** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Procedure:

- Calculate the required mass of **ANR94**:
 - To prepare 1 mL of a 50 mM stock solution, the required mass of **ANR94** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 207.23 \text{ g/mol} = 0.01036 \text{ g} = 10.36 \text{ mg}$
- Weighing **ANR94**:

- Using a calibrated analytical balance, carefully weigh out 10.36 mg of **ANR94** powder and place it into a sterile microcentrifuge tube.
- Adding DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ANR94** powder.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
 - Visually inspect the solution for any undissolved particles.
 - Optional: If the compound does not fully dissolve, warm the solution to 60°C for a short period and/or sonicate the tube in a water bath sonicator until the solution is clear.
- Storage:
 - Store the 50 mM **ANR94** stock solution at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution into a cell culture medium to prepare working solutions for treating cells. A critical consideration is the final concentration of DMSO in the cell culture, which should be kept to a minimum to avoid cytotoxicity. The final DMSO concentration should ideally be below 0.1% and not exceed 0.5%.^{[3][4][5]} A vehicle control (medium with the same final concentration of DMSO without the compound) should always be included in the experiment.

Procedure:

- Determine the final desired concentration of **ANR94** for your experiment (e.g., 1 µM, 10 µM, 100 µM).
- Perform serial dilutions of the 50 mM stock solution in DMSO if a wide range of concentrations is to be tested. This ensures accuracy in pipetting small volumes.

- Prepare an intermediate dilution of the **ANR94** stock solution in the cell culture medium. This is recommended to avoid precipitation of the compound when directly adding a highly concentrated DMSO stock to the aqueous medium.
- Prepare the final working solution by diluting the intermediate solution into the final volume of the cell culture medium.

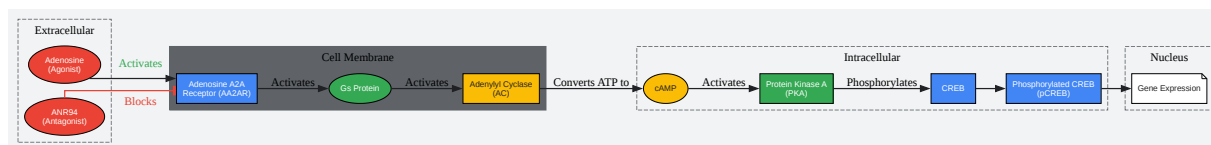
Example Dilution for a Final Concentration of 10 μ M **ANR94** with a Final DMSO Concentration of 0.1%:

- Prepare a 1000X stock of your final desired concentration in 100% DMSO. For a 10 μ M final concentration, this would be a 10 mM stock in DMSO.
- Add 1 μ L of the 10 mM **ANR94** stock solution to 999 μ L of the cell culture medium. This will result in a final **ANR94** concentration of 10 μ M and a final DMSO concentration of 0.1%.

Signaling Pathway and Experimental Workflow

ANR94 Mechanism of Action: Adenosine A2A Receptor Antagonism

ANR94 acts as an antagonist at the adenosine A2A receptor (AA2AR), which is a Gs-protein coupled receptor. In its active state, the AA2AR, stimulated by adenosine, activates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP).^{[6][7][8]} cAMP then activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, including the transcription factor CREB (cAMP response element-binding protein). By blocking this receptor, **ANR94** prevents the downstream signaling cascade initiated by adenosine.

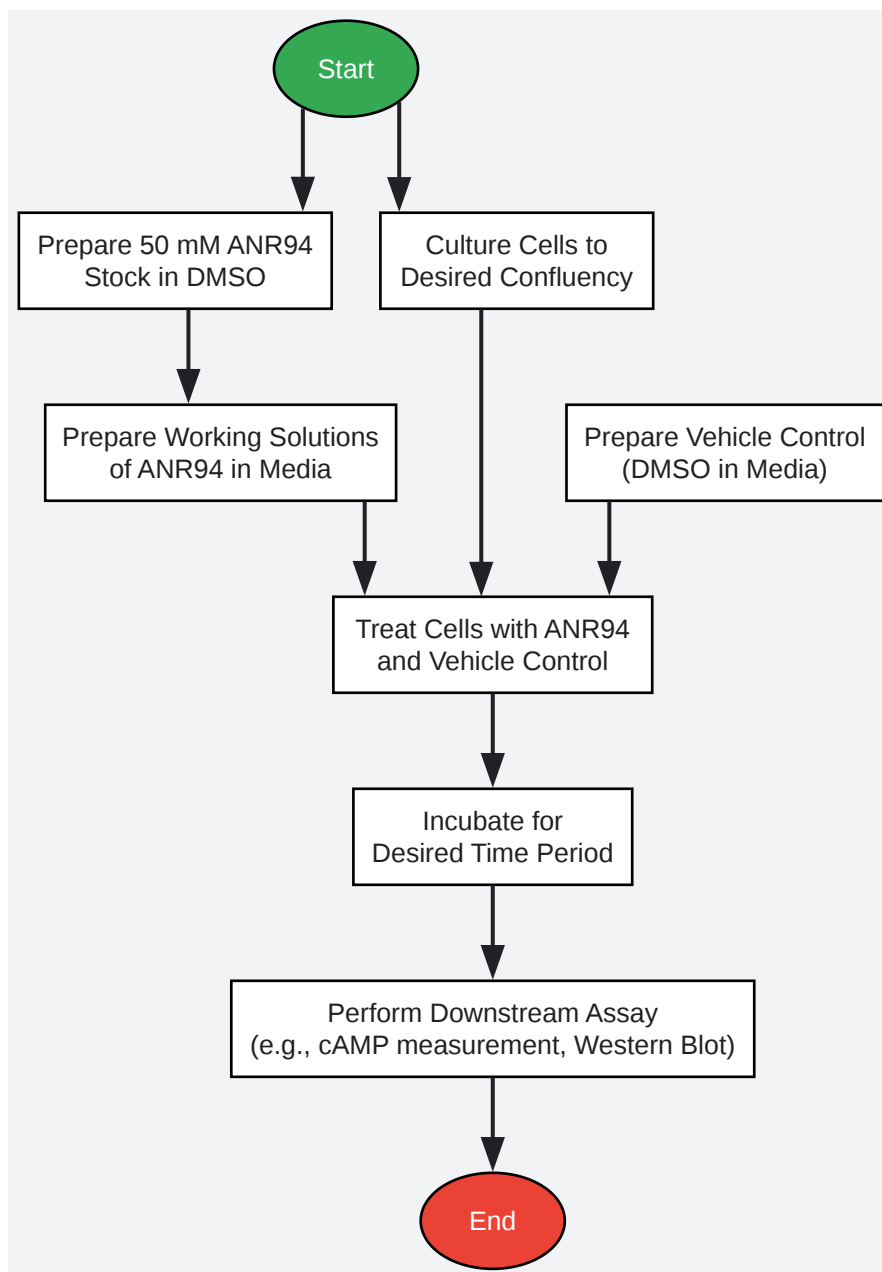


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Caption: **ANR94** blocks the adenosine A2A receptor signaling pathway.

Experimental Workflow for In Vitro Cell Treatment

The following diagram illustrates a typical workflow for treating cultured cells with **ANR94**.



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Caption: Workflow for in vitro cell treatment with **ANR94**.

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